

Sparfloxacin metabolism elimination half-life

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Sparfloxacin

CAS No.: 110871-86-8

Cat. No.: S543639

Get Quote

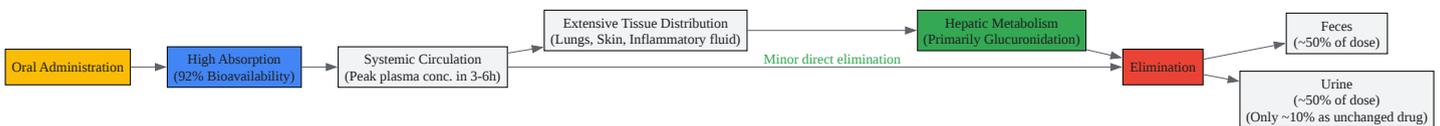
Pharmacokinetic Properties at a Glance

The table below summarizes the key pharmacokinetic parameters of **sparfloxacin**:

Parameter	Typical Value	Conditions / Notes
Oral Bioavailability	92% [1]	Not significantly affected by food [2].
Protein Binding	37% - 45% [2] [1]	Considered weak plasma protein binding.
Peak Plasma Concentration (C _{max})	~1.6 µg/mL [3]	Achieved 2.7 to 6 hours after a single 400 mg oral dose [2] [4] [3].
Elimination Half-Life (t _{1/2})	15 - 20 hours [2]	Can range from 16 to 30 hours, supporting once-daily dosing [1].
Area Under the Curve (AUC)	Dose-dependent [2] [4]	Increases proportionally with the administered dose.
Primary Metabolism	Hepatic glucuronidation [1]	Not mediated by the Cytochrome P450 system [1].
Route of Excretion	Feces (~50%) and Renal (~50%) [1]	Urinary excretion of unchanged drug is only 8.8% - 14% [2] [3].

Metabolic and Elimination Pathways

The following diagram illustrates the journey of **sparfloxacin** in the human body, from absorption to elimination:



[Click to download full resolution via product page](#)

Sparfloxacin is rapidly absorbed after oral administration. It distributes widely into bodily tissues and fluids, achieving concentrations that meet or exceed plasma levels in areas like the lungs, skin, and inflammatory fluid [2] [1] [3]. The drug is metabolized in the liver to a **sparfloxacin** glucuronide conjugate [2] [1]. Elimination occurs equally via fecal and renal routes, though only a small fraction of the administered dose is excreted unchanged in the urine [1] [3].

Impact of Organ Impairment and Drug Interactions

The table below outlines considerations for specific patient populations and critical drug interactions:

Factor	Impact on Sparfloxacin Pharmacokinetics
Renal Impairment	Severe renal failure can double the elimination half-life of the parent drug [4] [5]. Dosage adjustment is required [4].
Hepatic Impairment	In patients with liver cirrhosis (without cholestasis), pharmacokinetics are not markedly altered. No dosage modification is recommended [4].
Drug Interactions	Antacids containing aluminum, calcium, or magnesium can reduce oral bioavailability by 25-35% and should be taken at least 4 hours apart [2] [6]. Probenecid does not

Factor	Impact on Sparfloxacin Pharmacokinetics
	affect its pharmacokinetics, and it does not interact with theophylline, which is an advantage in treating respiratory infections [2] [7].

Critical Safety Profile for Researchers

A defining characteristic of **sparfloxacin** is its potent inhibition of the **human ether-à-go-go-related gene (HERG) potassium channel**, with an IC_{50} of 18 μ M [8]. This mechanism is associated with a dose-dependent **prolongation of the QT interval** on the electrocardiogram and an increased risk of a rare but serious ventricular arrhythmia known as **torsades de pointes (TdP)** [8]. This cardiotoxic potential is the most significant safety concern and has greatly limited its clinical use.

Protocol for Quantifying Sparfloxacin in Plasma

For researchers conducting pharmacokinetic studies, here is a simplified high-performance liquid chromatography (HPLC) method for estimating **sparfloxacin** in human plasma [9].

- **Sample Preparation:** Use a simple protein precipitation technique. Mix the plasma sample with a precipitating solution of acetonitrile and perchloric acid (1:1, v/v). After vortex mixing and centrifugation, the supernatant can be directly injected into the HPLC system [9].
- **Apparatus and Conditions:**
 - **Column:** A reversed-phase C18 column (e.g., 150 mm x 4.6 mm, 5 μ m particle size).
 - **Mobile Phase:** A mixture of 0.1 M sodium citrate buffer (pH ~4.0, adjusted with O-phosphoric acid) and acetonitrile in a ratio of 78:22 (v/v).
 - **Flow Rate:** 1.0 mL/min.
 - **Detection:** Spectrophotometric detection at a wavelength of 365 nm.
 - **Internal Standard:** Lomefloxacin can be used [9].
- **Method Performance:** This method is reported to be linear, precise, and accurate, avoiding more tedious solid-phase or liquid-liquid extraction procedures [9].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Sparfloxacin [en.wikipedia.org]
2. Clinical pharmacokinetics of sparfloxacin [pubmed.ncbi.nlm.nih.gov]
3. Pharmacokinetics and inflammatory fluid penetration of ... [pubmed.ncbi.nlm.nih.gov]
4. Pharmacokinetics of sparfloxacin in healthy volunteers and ... [pubmed.ncbi.nlm.nih.gov]
5. Pharmacokinetics of sparfloxacin in patients with renal ... [sciencedirect.com]
6. Sparfloxacin (oral route) - Side effects & dosage [mayoclinic.org]
7. Sparfloxacin. A review of its antibacterial activity ... [pubmed.ncbi.nlm.nih.gov]
8. Sparfloxacin - an overview | ScienceDirect Topics [sciencedirect.com]
9. Simplified reversed-phase LC method with ... [sciencedirect.com]

To cite this document: Smolecule. [Sparfloxacin metabolism elimination half-life]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b543639#sparfloxacin-metabolism-elimination-half-life>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com